

In-Depth Technical Guide to ETHYL 5H-OCTAFLUOROPENTANOATE

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Compound of Interest

Compound Name: ETHYL 5H-OCTAFLUOROPENTANOATE

Cat. No.: B1333793

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **ETHYL 5H-OCTAFLUOROPENTANOATE**, a fluorinated ester of significant interest in research and development. This document details the molecular and physicochemical properties of the compound, outlines a standard experimental protocol for its synthesis via Fischer esterification, and discusses its potential applications, particularly in the realm of advanced materials science. The information is curated to support professionals in chemistry and drug development in understanding and utilizing this compound.

Compound Identification and Properties

ETHYL 5H-OCTAFLUOROPENTANOATE is a highly fluorinated organic compound. The presence of eight fluorine atoms significantly influences its chemical and physical properties, rendering it a subject of interest for various specialized applications.

Table 1: Physicochemical Data of **ETHYL 5H-OCTAFLUOROPENTANOATE**

| Property | Value |
|-------------------|--|
| Molecular Formula | C7H6F8O2 |
| Molecular Weight | 274.11 g/mol |
| CAS Number | 2795-50-8 |
| Synonyms | Ethyl 2,2,3,3,4,4,5,5-octafluoropentanoate, Ethyl 5H-perfluoropentanoate |
| Boiling Point | 141.2 °C at 760 mmHg |
| Density | 1.458 g/cm ³ |
| Refractive Index | 1.32 |

Experimental Protocol: Synthesis via Fischer Esterification

The synthesis of **ETHYL 5H-OCTAFLUOROPENTANOATE** is typically achieved through the Fischer esterification of 2,2,3,3,4,4,5,5-octafluoropentanoic acid with ethanol in the presence of an acid catalyst. This method is a cornerstone of ester synthesis and can be adapted for the preparation of this specific fluorinated ester.

Materials:

- 2,2,3,3,4,4,5,5-octafluoropentanoic acid
- Anhydrous ethanol (absolute)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)
- Anhydrous magnesium sulfate
- Dichloromethane
- Round-bottom flask

- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a dry round-bottom flask, dissolve 2,2,3,3,4,4,5,5-octafluoropentanoic acid in an excess of anhydrous ethanol.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the stirred solution.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux using a heating mantle. Maintain the reflux for several hours to drive the reaction to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** After cooling to room temperature, transfer the reaction mixture to a separatory funnel.
- **Neutralization:** Carefully add a saturated solution of sodium bicarbonate to neutralize the acidic catalyst. Carbon dioxide evolution will be observed.
- **Extraction:** Extract the aqueous layer with dichloromethane. Combine the organic layers.
- **Drying and Filtration:** Dry the combined organic extracts over anhydrous magnesium sulfate, and then filter to remove the drying agent.
- **Solvent Removal:** Remove the solvent from the filtrate using a rotary evaporator to yield the crude **ETHYL 5H-OCTAFLUOROPENTANOATE**.
- **Purification:** The crude product can be further purified by distillation under reduced pressure to obtain the final, high-purity product.

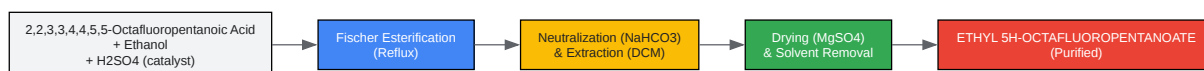
Potential Applications

The unique properties imparted by the high degree of fluorination make **ETHYL 5H-OCTAFLUOROPENTANOATE** a valuable compound in several areas of materials science.[1] [2] While specific applications for this exact molecule are still under exploration, its characteristics suggest its utility in the following areas:

- **Polymer Chemistry:** It can be used as a monomer or an additive in the synthesis of fluorinated polymers.[2] These polymers are known for their exceptional thermal stability, chemical resistance, and low surface energy, making them suitable for high-performance coatings, seals, and membranes.[2]
- **Surface Modification:** The hydrophobic and oleophobic nature of fluorinated compounds allows for their use in creating water- and oil-repellent surfaces.
- **Specialty Fluids:** Its properties may make it suitable as a specialty solvent or a component in heat transfer fluids or lubricants for demanding industrial environments.

Logical Workflow for Synthesis

The synthesis of **ETHYL 5H-OCTAFLUOROPENTANOATE** follows a logical progression from starting materials to the final purified product. This workflow is a standard procedure in organic synthesis.



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Caption: Synthesis workflow for **ETHYL 5H-OCTAFLUOROPENTANOATE**.

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References

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